Introduction: The Strategic Value of a Functionalized Quinoline Scaffold

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Compound of Interest		
Compound Name:	*5-Bromo-8-(trifluoromethoxy)quinoline*	
Cat. No.:	*B1372505*	Get Quote

The quinoline ring system is a cornerstone of medicinal chemistry, forming the core of numerous natural products and FDA-approved drugs.[1][2] Its rigid, bicyclic aromatic structure provides a privileged scaffold for interacting with biological targets. The strategic functionalization of this core is paramount in drug discovery, and **5-Bromo-8-(trifluoromethoxy)quinoline** (CAS No. 1065074-23-8) exemplifies a highly valuable intermediate.[3][4]

The molecule incorporates two critical functional groups:

- A Bromo Group at the C5 Position: This halogen serves as a versatile synthetic handle. It is an excellent leaving group for a wide array of transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), enabling the precise introduction of diverse molecular fragments to explore the chemical space around the quinoline core.

- A Trifluoromethoxy ($-OCF_3$) Group at the C8 Position: This group is a bioisostere of the methoxy group but offers superior metabolic stability. Its strong electron-withdrawing nature and high lipophilicity can significantly enhance a drug candidate's pharmacokinetic profile, improving cell membrane permeability, metabolic resistance, and target binding affinity.

This guide will dissect the essential properties, synthesis, and applications of this compound, providing a robust framework for its use in advanced research and development projects.

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Core Physicochemical and Structural Data

All quantitative data for **5-Bromo-8-(trifluoromethoxy)quinoline** are summarized below. Understanding these fundamental properties is the first step in designing experiments and predicting its behavior in various chemical systems.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_5BrF_3NO$	[3][5][6][7]
Molecular Weight	292.05 g/mol	[3][5]
Exact Mass	290.95066 Da	[5]
CAS Number	1065074-23-8	[3][6][7]
Synonyms	Quinoline,5-bromo-8-(trifluoromethoxy)-	[5][6]
Density	1.7 ± 0.1 g/cm³	[5][6]
XLogP3	4.3	[5][6]
Topological Polar Surface Area (TPSA)	22.1 Å²	[5]
Flash Point	131.9 ± 25.9 °C	[5][6]
Refractive Index	1.572	[5][6]

Synthesis and Mechanistic Considerations

While multiple synthetic routes can be envisioned, a common and efficient approach involves the electrophilic bromination of the precursor, 8-(trifluoromethoxy)quinoline. The choice of brominating agent and reaction conditions is critical for achieving high regioselectivity and yield.

Experimental Protocol: Regioselective Bromination

This protocol is a self-validating system designed for high selectivity. The electron-donating nature of the $-OCF_3$ group, despite the fluorine atoms' inductive effect, directs electrophilic

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substitution primarily to the ortho and para positions (C7 and C5). The C5 position is often favored due to steric and electronic factors. Using a mild brominating agent like N-Bromosuccinimide (NBS) in a suitable solvent provides controlled bromination, minimizing the formation of di-brominated byproducts.

Step 1: Reactant Preparation

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a thermometer, and a nitrogen inlet, dissolve 1.0 equivalent of 8-(trifluoromethoxy)quinoline in a suitable anhydrous solvent (e.g., acetonitrile or dichloromethane).
- Purge the flask with dry nitrogen gas for 10-15 minutes to ensure an inert atmosphere, which is crucial for preventing side reactions.

Step 2: Bromination

- Cool the solution to 0°C using an ice-water bath. This is a critical step to control the reaction's exothermicity and enhance regioselectivity.
- Add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise over 20-30 minutes. The slight excess of NBS ensures the complete consumption of the starting material. The reaction progress should be monitored by Thin-Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).

Step 3: Reaction Quenching and Work-up

- Once the reaction is complete (typically 2-4 hours), quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to consume any unreacted bromine.
- Transfer the mixture to a separatory funnel and extract the organic layer. Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

Step 4: Purification

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- The resulting crude product can be purified by column chromatography on silica gel, using a gradient of ethyl acetate in hexane as the eluent, to yield the pure **5-Bromo-8-(trifluoromethoxy)quinoline**.

Workflow Diagram: Synthesis of **5-Bromo-8-(trifluoromethoxy)quinoline**

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Caption: Use of the title compound as a core scaffold in drug discovery.

Safety, Handling, and Storage

As with any laboratory chemical, proper handling is essential.

- Handling: Use in a well-ventilated area or a chemical fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid contact with skin and eyes and prevent the formation of dust and aerosols. [6]* Storage: Store the

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container tightly closed in a dry, cool, and well-ventilated place. Keep it away from incompatible materials. [6]

Conclusion

5-Bromo-8-(trifluoromethoxy)quinoline is more than just a chemical compound; it is a strategic tool for innovation in the pharmaceutical and material sciences. Its well-defined physicochemical properties, coupled with the synthetic versatility of the bromo group and the pharmacokinetic benefits of the trifluoromethoxy moiety, make it an invaluable building block. This guide provides the foundational knowledge and practical insights necessary for researchers to confidently incorporate this powerful intermediate into their synthetic and drug discovery programs, accelerating the path from molecular concept to functional application.

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